

2-Ethylphenol CAS number 90-00-6 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylphenol

Cat. No.: B104991

[Get Quote](#)

Chemical Identity and Physical Properties

2-Ethylphenol, also known as o-ethylphenol, is a substituted phenol with an ethyl group at the ortho position relative to the hydroxyl group.^[1] At room temperature, it exists as a colorless to pale yellow liquid with a characteristic phenolic odor.^[1]

Table 1: Physicochemical Properties of **2-Ethylphenol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O	[2][3]
Molecular Weight	122.16 g/mol	[2][4]
CAS Number	90-00-6	[3]
Appearance	Colorless to yellow liquid	[1][5]
Melting Point	-18 °C	[1][2][4][6]
Boiling Point	195-197 °C / 206 °C	[4][6]
Density	1.019 - 1.037 g/mL at 20-25 °C	[4][6]
Flash Point	78 °C (172.4 °F) - closed cup	[2][5][6]
Water Solubility	Insoluble / Not miscible	[1][4]
Vapor Pressure	0.153 mmHg at 25 °C	[5][7]
pKa	10.2 at 25 °C	[1]
Refractive Index (n _{20/D})	1.534 - 1.540	[5][6]
LogP (Octanol/Water)	2.47	[2][8]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **2-Ethylphenol**.

Table 2: Key Spectroscopic Data for **2-Ethylphenol**

Spectrum Type	Key Characteristics	Source(s)
Mass Spectrometry (MS)	Intense peaks at m/z: 107 (100%), 122 (36%), 77 (27%), 79 (12%)	[1]
UV Absorption	Max absorption (in cyclohexane) at 270 nm and 276 nm	[1]
¹ H NMR	Spectra available for review	[9][10]
¹³ C NMR	Spectra available for review	[7]
Infrared (IR)	Spectra available for review	[7]

Synthesis and Manufacturing

2-Ethylphenol can be prepared through several synthetic routes, both on an industrial and laboratory scale.

Industrial Manufacturing Protocol: Ortho-alkylation of Phenol

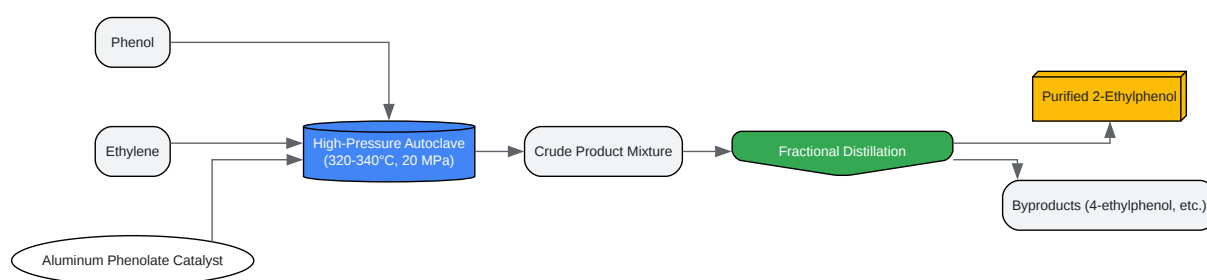
The primary industrial production method involves the direct ortho-alkylation of phenol with ethylene.[1]

Methodology:

- **Reactants:** Phenol and ethylene are used as the primary reactants. Aluminum phenolate (1-2%) is employed as a catalyst.[1]
- **Reaction Conditions:** The reaction is conducted in high-pressure autoclaves at temperatures between 320-340 °C and a pressure of 20 MPa.[1]
- **Stoichiometry:** A molar ratio of phenol to ethylene of approximately 1:2 is often used.[1]
- **Reaction Time:** The reaction typically proceeds for about 6 hours.[1]

- Yield: This process yields approximately 32% **2-ethylphenol** relative to the converted phenol.[1]
- Purification: The product mixture is subjected to fractional distillation to isolate **2-ethylphenol** from unreacted phenol, the para-isomer (4-ethylphenol), and other byproducts.

Diagram 1: Industrial Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Industrial production of **2-Ethylphenol** via catalyzed alkylation of phenol.

Alternative Synthesis Routes

Other documented methods for preparing **2-Ethylphenol** include:

- Heating ethylene and phenol with phosphoric acid at 200 °C.[1]
- Heating ethanol and phenol over a thoria and alumina catalyst at 350 °C.[1]
- Alkylation of phenol using ethyl halides under basic conditions.[1]

Analytical Protocols

Accurate analysis of **2-Ethylphenol** is essential for quality control and research. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are common

techniques.

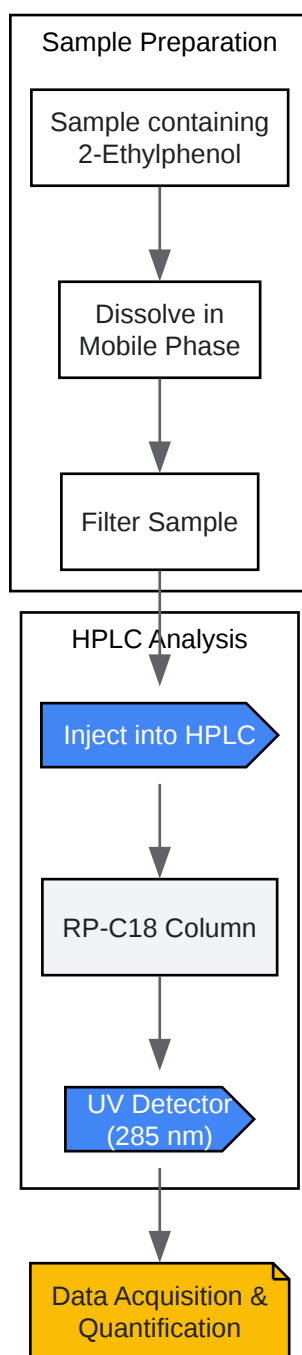
HPLC Method for 2-Ethylphenol Analysis

A reverse-phase HPLC method can be employed for the separation and quantification of **2-Ethylphenol**.[\[8\]](#)

Methodology:

- Instrumentation: An HPLC system equipped with a UV detector and a reverse-phase C18 or Newcrom R1 column.[\[8\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, acidified with a small amount of phosphoric acid. For Mass Spectrometry (MS) compatibility, formic acid should be substituted for phosphoric acid.[\[8\]](#)
- Sample Preparation: Dissolve samples containing **2-Ethylphenol** in a suitable solvent, such as the mobile phase, and filter before injection.
- Detection: UV detection is suggested at a wavelength of 285 nm, based on the compound's chromophore.[\[11\]](#)
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[\[8\]](#)

Diagram 2: HPLC Analytical Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the quantitative analysis of **2-Ethylphenol** by HPLC-UV.

Applications in Research and Development

2-Ethylphenol is a versatile molecule used across several industries.

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of more complex molecules.^[1]^[3] It is used in preparing phenoxyacetic acid derivatives as potential treatments for diabetes and in the synthesis of aminoquinazolines as potential immunotherapeutics.^[1]
- **Flavor and Fragrance:** Due to its aromatic properties, it is used as an ingredient in fragrances and flavorings.^[3]
- **Antioxidant:** It is employed as an antioxidant in the production of plastics and rubber, preventing oxidative degradation.^[3]
- **Agrochemicals:** The compound is used in the formulation of biocides and pesticides.^[3]
- **Research Reagent:** It is a valuable reagent in organic synthesis and analytical chemistry.^[3]

Biological Activity and Signaling

While **2-Ethylphenol** itself is not extensively studied for a specific biological signaling role, its phenolic structure is indicative of certain activities. Phenolic compounds are well-known for their antioxidant properties.^[12] This activity stems from the ability of the hydroxyl group to donate a hydrogen atom to neutralize free radicals, with the resulting phenoxyl radical being stabilized by resonance.^[12] This mechanism is crucial for mitigating oxidative stress, a process implicated in numerous disease states. The antioxidant activity of phenols can contribute to anti-inflammatory effects by reducing the oxidative triggers of inflammatory pathways like NF- κ B and MAPK.^[12] Furthermore, related alkylphenols have shown bacteriostatic and insecticidal activity, likely by disrupting microbial cell membranes.^[7]^[12]

Diagram 3: Antioxidant Mechanism of Action

Caption: Hydrogen atom donation by **2-Ethylphenol** to neutralize a free radical.

Safety and Handling

2-Ethylphenol is classified as harmful and corrosive.

Table 3: GHS Hazard Information for **2-Ethylphenol**

Hazard Class	Code(s)	Description	Source(s)
Acute Toxicity (Oral)	H302	Harmful if swallowed	[4][13]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	[4]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	[4]
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation	[6][13]
Serious Eye Damage	H318	Causes serious eye damage	[6][13]
STOT SE	H335	May cause respiratory irritation	[6]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5][13]
- Handle in a well-ventilated area or under a chemical fume hood.[14]
- Keep away from heat, sparks, and open flames as the material is combustible.[1][2][14]
- Avoid contact with skin, eyes, and clothing.[13]

Toxicity Data:

- LD50 (oral, mouse): 600 mg/kg[5][13]
- LD50 (intraperitoneal, mouse): 172 mg/kg[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Ethylphenol | CAS#:90-00-6 | Chemsrce [chemsrc.com]
- 3. chemimpex.com [chemimpex.com]
- 4. cpachem.com [cpachem.com]
- 5. 2-ethyl phenol, 90-00-6 [thegoodscentcompany.com]
- 6. 2-乙基苯酚 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-Ethylphenol | C₈H₁₀O | CID 6997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Ethylphenol | SIELC Technologies [sielc.com]
- 9. spectrabase.com [spectrabase.com]
- 10. 2-Ethylphenol(90-00-6) ¹H NMR [m.chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. tcichemicals.com [tcichemicals.com]
- 14. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Ethylphenol CAS number 90-00-6 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104991#2-ethylphenol-cas-number-90-00-6-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com